

Asulam-Sodium: Proper Disposal & Handling Procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Asulam-sodium*

CAS No.: *2302-17-2*

Cat. No.: *B1252203*

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Executive Summary & Immediate Directives

CRITICAL WARNING: **Asulam-sodium** (Sodium [(4-aminophenyl)sulfonyl]carbamate) is the water-soluble salt of the herbicide Asulam. Unlike its parent acid, the sodium salt is highly mobile in aqueous environments.

- **ZERO DRAIN DISPOSAL:** Under no circumstances should **Asulam-sodium** solutions, rinsates, or stock leftovers be poured down the laboratory sink. Its high solubility ensures rapid transport to water tables, where it poses significant risks to aquatic life (M-factor acute/chronic).
- **Primary Disposal Method:** High-temperature incineration via a licensed hazardous waste contractor.
- **Incompatibility:** Do not mix with strong oxidizers (e.g., bleach/hypochlorite) during cleanup, as this may generate unstable N-chlorosulfonamides.

Chemical Profile & Environmental Logic

To handle **Asulam-sodium** safely, you must understand the causality of its hazard profile. It is not merely a "toxic chemical"; it is a transport risk.

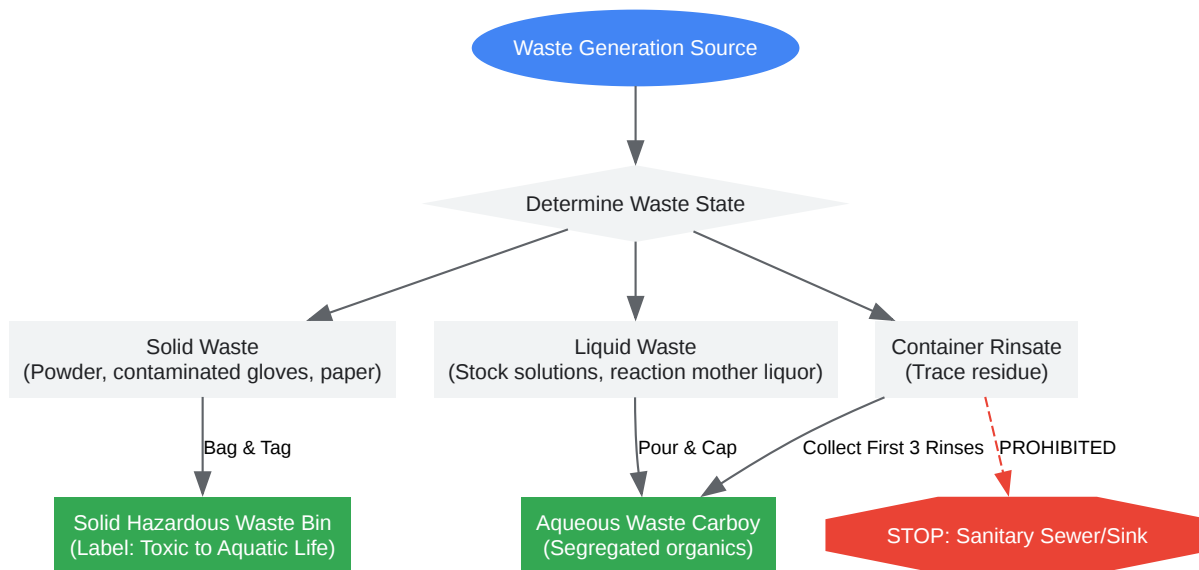
Property	Value	Operational Implication
CAS Number	2302-17-2 (Asulam) / 14088-81-4 (Na-Salt)	Use these for waste labeling manifest.
Solubility (Water)	>600 g/L (High)	High Mobility. Spills spread instantly on wet surfaces.
Hydrolysis Stability	Stable at pH 5–9	Persistence. It will not degrade spontaneously in the waste container.
Aquatic Toxicity	High (Algae/Lemna)	Strict Containment. Even trace amounts violate environmental discharge permits.

The Scientist's Insight: Many researchers treat **Asulam-sodium** like a generic organic solid. This is a mistake. Because of the sodium counter-ion, it dissociates completely in water. If you spill 1g of **Asulam-sodium** powder on a wet bench, you have effectively created a high-concentration herbicide runoff event. Containment must be dry whenever possible.

Pre-Disposal: Waste Segregation Logic

Effective disposal starts with segregation. You must separate **Asulam-sodium** waste streams to prevent cross-contamination of non-hazardous waste.

Diagram 1: Waste Stream Decision Matrix



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Figure 1: Decision matrix for segregating **Asulam-sodium** waste. Note the explicit prohibition of sink disposal for rinsates.

Detailed Disposal Protocols

Protocol A: Solid Waste (Powder & Debris)

Applicability: Expired pure substance, contaminated weighing boats, gloves, and spill cleanup materials.

- Containment: Place materials immediately into a clear polyethylene bag (minimum 4 mil thickness).
- Secondary Containment: If the waste is wet or sludge-like, double-bag to prevent leakage.
- Labeling: Affix a hazardous waste label.
 - Constituent: **Asulam-sodium**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Hazard Check: Toxic (Aquatic), Irritant.[\[5\]](#)

- Storage: Store in a "Solid Hazardous Waste" drum pending pickup.

Protocol B: Liquid Waste & Stock Solutions

Applicability: Unused stock solutions, reaction mixtures.

- Selection: Choose a High-Density Polyethylene (HDPE) carboy. Glass is acceptable but poses a breakage risk for this mobile toxicant.
- Compatibility Check: Ensure the carboy does not contain strong acids (risk of precipitation of Asulam acid) or strong oxidizers.
- Transfer: Funnel liquid into the carboy.
- The "Triple Rinse" Rule:
 - When emptying a stock bottle, rinse it with a small volume of water (5-10% of container volume).
 - Pour this rinse into the waste carboy.
 - Repeat 3 times.
 - Why? This removes >99.9% of the active ingredient, rendering the bottle "RCRA Empty" (in US jurisdictions), though local EH&S rules may still require the bottle be discarded as waste.

Protocol C: Disposal of Pure Asulam-Sodium Containers

Scientific Integrity Note: Never re-use Asulam containers for other reagents. The carbamate residue can interfere with enzymatic assays (specifically dihydropteroate synthase inhibition) or contaminate cell cultures.

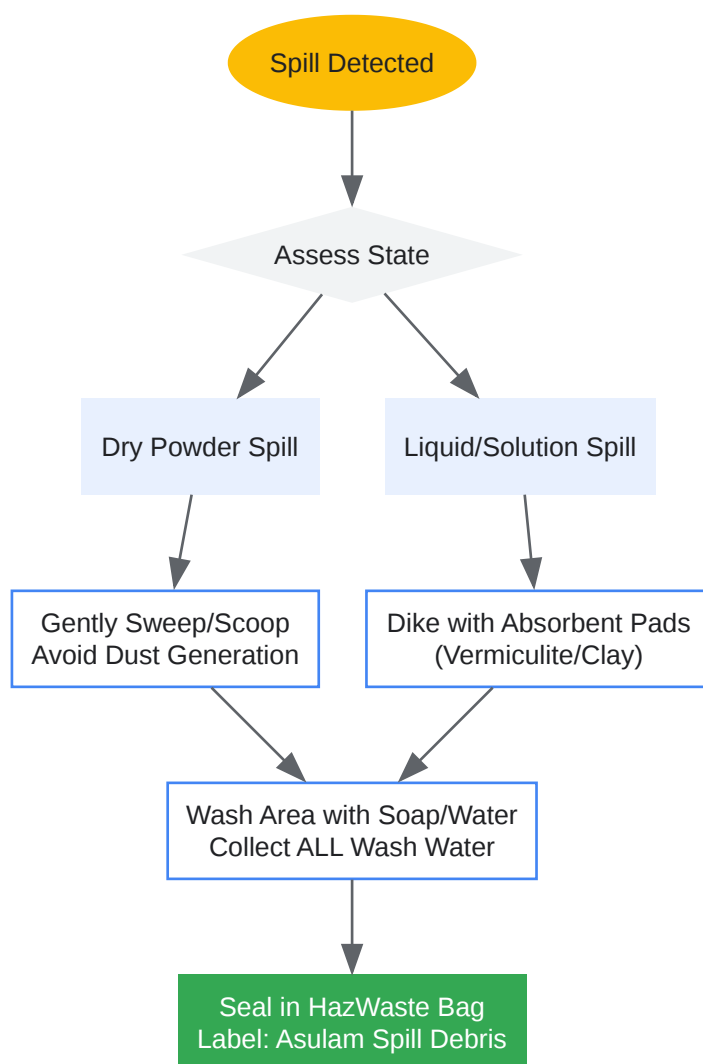
- Triple Rinse: As described above.
- Deface Label: Cross out the original label to prevent confusion.
- Puncture: If permitted by local safety rules, puncture plastic containers to prevent re-use.

- Disposal: Treat the container as solid hazardous waste unless your facility has a specific "Triple Rinsed Plastic" recycling program that explicitly accepts pesticide containers.

Emergency Spill Response Workflow

In the event of a spill, speed is less important than containment. You must prevent the material from reaching floor drains.[4][7]

Diagram 2: Spill Response Logic



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Figure 2: Workflow for managing dry and wet spills. Emphasis is placed on collecting wash water to prevent drain contamination.

Regulatory & Compliance Framework

When filling out your waste manifest, use the following data to ensure compliance with RCRA (USA) or local environmental agencies.

- RCRA Status (USA): Asulam is not a P-listed or U-listed waste. However, due to its aquatic toxicity, it is often regulated under state-specific codes or general "Environmentally Hazardous Substance" classifications.
- DOT Shipping Name (for waste): Environmentally hazardous substance, liquid, n.o.s. (Asulam sodium).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- UN Number: UN 3082.
- Hazard Class: 9.

Self-Validating Safety Check: Before signing a waste manifest, ask: Does this bin contain oxidizers? If yes, do not add Asulam waste. Segregate them to prevent potential formation of toxic chloramines or heat generation.

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